

Technical Support Center: Interference of Tween 65 in Bradford Protein Assay

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Compound of Interest

Compound Name: Tween 65
Cat. No.: B15548172

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This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to help researchers, scientists, and drug development professionals address the challenges posed by **Tween 65** interference in the Bradford protein assay.

Frequently Asked Questions (FAQs)

Q1: What is **Tween 65** and why is it used in protein samples?

Tween 65, also known as Polysorbate 65, is a non-ionic surfactant. It is often used in biological preparations to solubilize and stabilize proteins, particularly membrane proteins, and to prevent non-specific binding in various applications.

Q2: How does **Tween 65** interfere with the Bradford protein assay?

The Bradford assay relies on the binding of Coomassie Brilliant Blue G-250 dye to proteins, which causes a shift in the dye's absorbance maximum from 465 nm to 595 nm.^{[1][2]} Non-ionic detergents like **Tween 65** can interfere with this process in several ways:

- **Direct Interaction with Dye:** Detergents can interact with the Coomassie dye, causing a color change even in the absence of protein, leading to a high background signal.

- Altered Protein-Dye Binding: The presence of detergent micelles can affect the hydrophobic and ionic interactions between the protein and the dye, leading to inaccurate quantification.
- Precipitation: High concentrations of detergents can cause the dye reagent to precipitate.[\[1\]](#)[\[3\]](#)

Q3: What are the common signs of **Tween 65** interference in my Bradford assay?

Common indicators of detergent interference include:

- Unexpectedly high or inconsistent absorbance readings for your samples compared to your standards.[\[4\]](#)
- A high background absorbance in your blank (buffer with **Tween 65** but no protein).
- Precipitate formation in your assay tubes or microplate wells.[\[1\]](#)[\[5\]](#)
- A non-linear standard curve.

Q4: At what concentration does **Tween 65** start to interfere with the assay?

Even low concentrations of non-ionic detergents can interfere with the Bradford assay.[\[6\]](#) While the exact interfering concentration can vary depending on the specific protein and buffer composition, it is generally recommended to keep the final detergent concentration in the assay below 0.1%.[\[5\]](#) For Tween 80, a similar polysorbate, interference has been observed to increase absorbance by 1.6 to 3.4 times.[\[7\]](#)

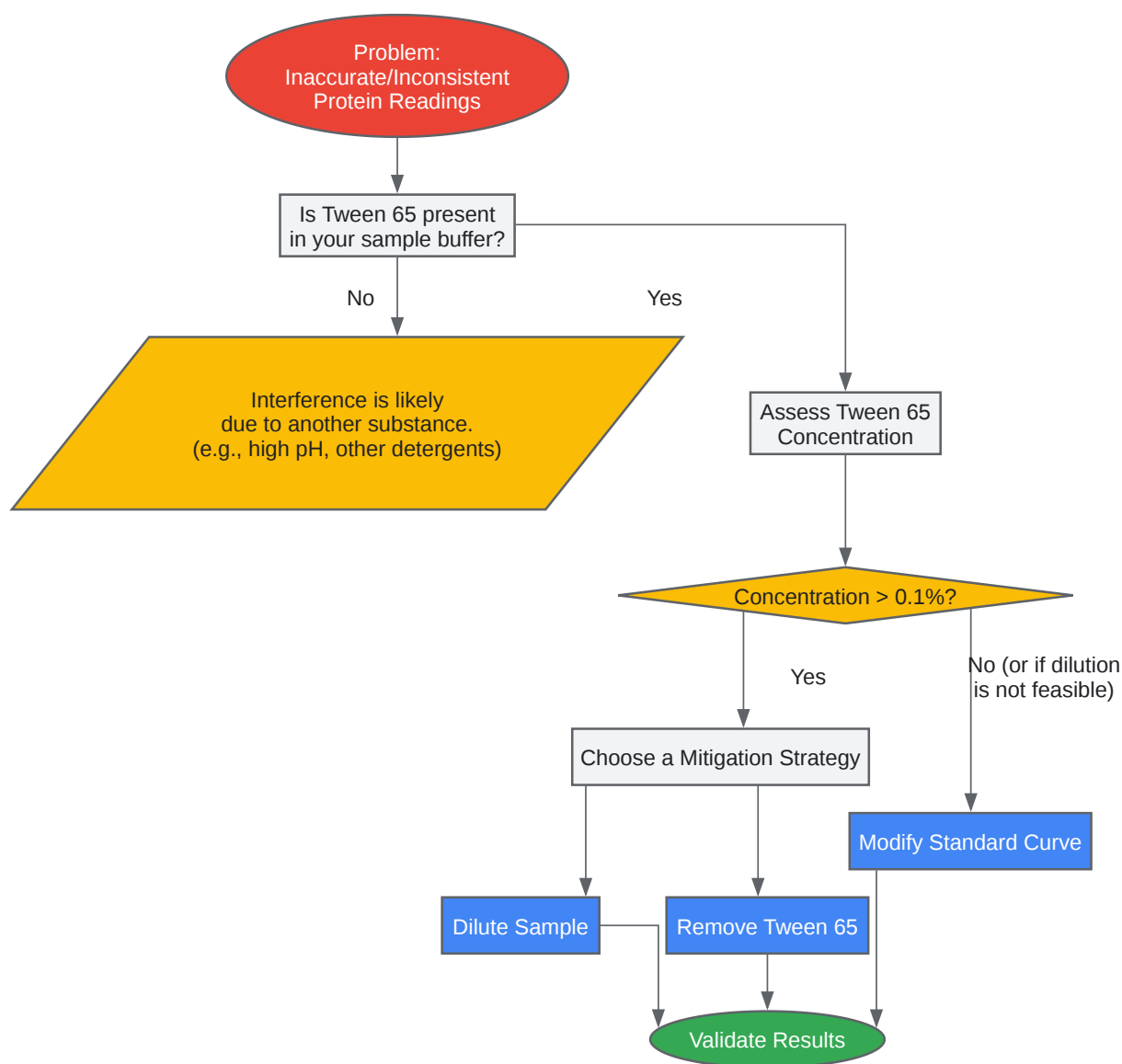
Q5: Are there alternative protein assays that are more compatible with **Tween 65**?

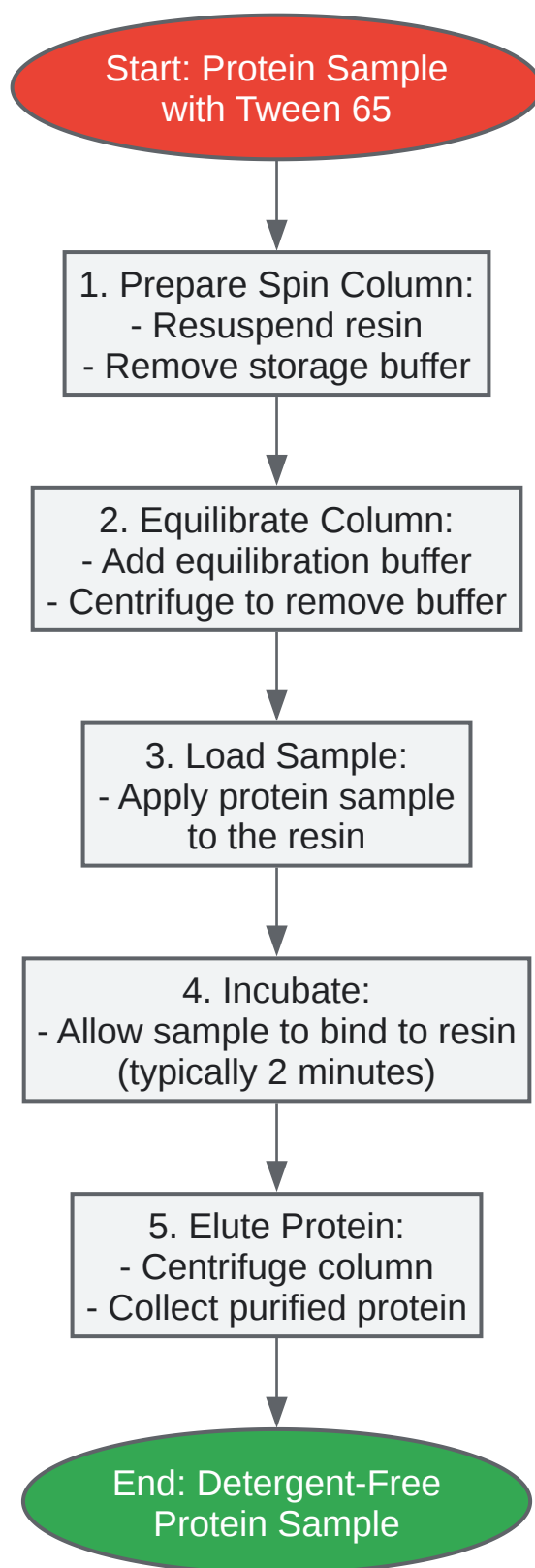
Yes, several alternatives exist, although they may also have limitations:

- Detergent Compatible (DC) Protein Assay: This is a modified Lowry assay that is compatible with higher concentrations of detergents (up to 1%).[\[5\]](#)
- Bicinchoninic Acid (BCA) Assay: While also susceptible to some detergent interference, the BCA assay is generally considered more robust against non-ionic detergents than the Bradford assay. However, it is important to check the compatibility of your specific **Tween 65** concentration with the BCA assay kit you are using.[\[4\]](#)

Troubleshooting Guide

If you suspect that **Tween 65** is interfering with your Bradford assay, follow this troubleshooting workflow.





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